

Physicochemical Properties of Prosulfocarb for Environmental Modeling: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Prosulfocarb*

Cat. No.: *B1679731*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of the herbicide **Prosulfocarb**, essential for environmental modeling and risk assessment. The information is curated to meet the needs of researchers and scientists in understanding the environmental fate and behavior of this compound.

Core Physicochemical Properties

The environmental mobility, persistence, and bioavailability of **Prosulfocarb** are largely dictated by its fundamental physicochemical properties. These parameters are critical inputs for environmental fate models used to predict its distribution and concentration in various environmental compartments such as soil, water, and air.

A summary of the key physicochemical properties of **Prosulfocarb** is presented in the table below.

Property	Value	Temperature (°C)	Method
Molecular Formula	C ₁₄ H ₂₁ NOS	-	-
Molecular Weight	251.4 g/mol	-	-
Physical State	Light yellow to amber liquid[1]	Ambient	Visual Inspection
Melting Point	< -20 °C	-	-
Boiling Point	146 °C at 0.01 mmHg	-	-
Density	1.05 g/cm ³	20	-
Vapor Pressure	1.9 x 10 ⁻³ Pa (1.4 x 10 ⁻⁵ mmHg)	25	Gas Saturation Method (OECD 104)
Water Solubility	14 mg/L	20	Flask Method (OECD 105)
Octanol-Water Partition Coefficient (log K _{ow})	4.5	25	HPLC Method (OECD 117)
Soil Organic Carbon-Water Partitioning Coefficient (K _{oc})	2630 - 4677 L/kg	-	Batch Equilibrium Method (OECD 106)
Henry's Law Constant	0.25 Pa m ³ /mol	25	Calculated
Dissociation Constant (pK _a)	Not applicable (non-ionizable)	-	-

Degradation and Dissipation

The persistence of **Prosulfocarb** in the environment is determined by its susceptibility to various degradation processes, including hydrolysis, photolysis, and microbial degradation. The half-life (DT₅₀) is a common metric used to express the rate of dissipation.

Degradation Pathway	Half-life (DT ₅₀)	Conditions
Soil Metabolism (Aerobic)	15 - 41 days ^[1]	Laboratory, 20°C
Hydrolysis	Stable at pH 5, 7, and 9	25°C
Aqueous Photolysis	10 - 23 days	pH 7, sterile water

Experimental Protocols

Accurate determination of physicochemical and degradation parameters is fundamental for reliable environmental modeling. The following sections detail the methodologies, based on internationally recognized OECD guidelines, for measuring the key properties of **Prosulfocarb**.

Water Solubility (OECD Guideline 105)

The water solubility of **Prosulfocarb** is determined using the Flask Method, suitable for substances with solubility above 10⁻² g/L.

- Principle: A supersaturated solution of **Prosulfocarb** in a suitable solvent (e.g., acetone) is added to a flask containing purified water. The mixture is stirred for a prolonged period (e.g., 24-48 hours) at a constant temperature (20 ± 0.5 °C) to reach equilibrium.
- Procedure:
 - An excess amount of **Prosulfocarb** is added to a flask containing a known volume of water.
 - The flask is sealed and agitated at a constant temperature.
 - After equilibrium is reached, the solution is centrifuged or filtered to remove undissolved particles.
 - The concentration of **Prosulfocarb** in the clear aqueous phase is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

- **Data Analysis:** The water solubility is reported as the mean concentration from at least three replicate flasks.

Vapor Pressure (OECD Guideline 104)

The Gas Saturation Method is a common technique for determining the vapor pressure of substances like **Prosulfocarb**.

- **Principle:** A stream of inert gas (e.g., nitrogen) is passed through or over the substance at a known flow rate and constant temperature, allowing the gas to become saturated with the vapor of the substance.
- **Procedure:**
 - A known amount of **Prosulfocarb** is placed in a thermostatically controlled saturation column.
 - A controlled flow of inert gas is passed through the column.
 - The vaporized substance is collected in a cold trap or on a sorbent material.
 - The amount of trapped substance is quantified using an appropriate analytical technique (e.g., Gas Chromatography-Mass Spectrometry, GC-MS).
- **Data Analysis:** The vapor pressure is calculated from the amount of substance transported by a known volume of gas.

Octanol-Water Partition Coefficient (OECD Guideline 117)

The log K_{ow} of **Prosulfocarb** is determined using the High-Performance Liquid Chromatography (HPLC) Method.

- **Principle:** This method is based on the correlation between the retention time of a substance on a reverse-phase HPLC column and its log K_{ow}. The stationary phase is nonpolar (e.g., C18), and the mobile phase is a polar solvent mixture (e.g., methanol/water).
- **Procedure:**

- A series of reference compounds with known log Kow values are injected into the HPLC system to create a calibration curve of log (retention time) versus log Kow.
- **Prosulfocarb** is then injected under the same chromatographic conditions.
- The retention time of **Prosulfocarb** is measured.
- Data Analysis: The log Kow of **Prosulfocarb** is determined by interpolating its retention time on the calibration curve.

Soil Organic Carbon-Water Partitioning Coefficient (OECD Guideline 106)

The Koc value is determined using the Batch Equilibrium Method.

- Principle: A known mass of soil is equilibrated with a known volume of an aqueous solution of **Prosulfocarb** of known concentration. The amount of **Prosulfocarb** sorbed to the soil is determined by measuring the decrease in its concentration in the aqueous phase.
- Procedure:
 - Soil samples with varying organic carbon content are prepared.
 - A solution of ^{14}C -labeled or non-labeled **Prosulfocarb** in 0.01 M CaCl_2 is added to the soil samples in centrifuge tubes.
 - The tubes are shaken in a constant temperature bath until equilibrium is reached.
 - The soil and aqueous phases are separated by centrifugation.
 - The concentration of **Prosulfocarb** in the supernatant is measured.
- Data Analysis: The adsorption coefficient (K_d) is calculated for each soil. The Koc is then calculated by normalizing K_d to the organic carbon content of the soil ($\text{Koc} = (K_d / \% \text{OC}) * 100$).

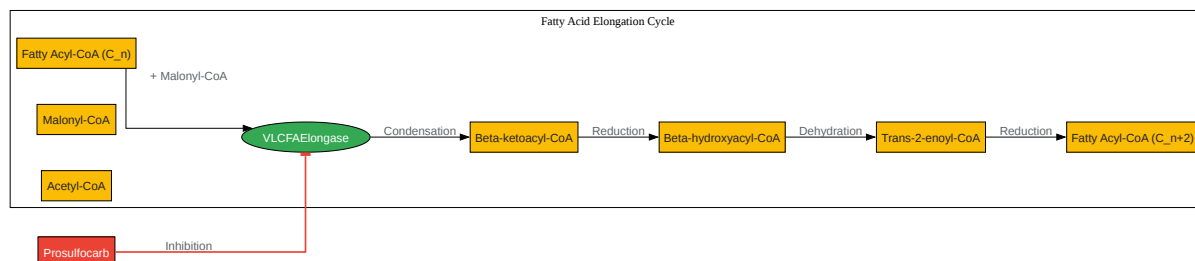
Soil Degradation (Aerobic) (OECD Guideline 307)

The rate of aerobic degradation of **Prosulfocarb** in soil is determined in a laboratory setting.

- Principle: ^{14}C -labeled **Prosulfocarb** is applied to fresh soil samples, which are then incubated under controlled aerobic conditions (temperature, moisture, and darkness). The decline of the parent compound and the formation of metabolites and $^{14}\text{CO}_2$ are monitored over time.
- Procedure:
 - Soil samples are treated with ^{14}C -**Prosulfocarb**.
 - The treated soil is incubated in the dark at a constant temperature (e.g., 20 °C) and moisture level (e.g., 40-60% of maximum water holding capacity).
 - A stream of CO_2 -free, humidified air is passed through the incubation flasks to maintain aerobic conditions.
 - Evolved $^{14}\text{CO}_2$ is trapped in a suitable absorbent (e.g., potassium hydroxide solution).
 - At various time intervals, soil samples are extracted and analyzed by techniques such as HPLC with radiometric detection to determine the concentration of **Prosulfocarb** and its degradation products.
- Data Analysis: The dissipation half-life (DT_{50}) of **Prosulfocarb** is calculated using first-order kinetics.

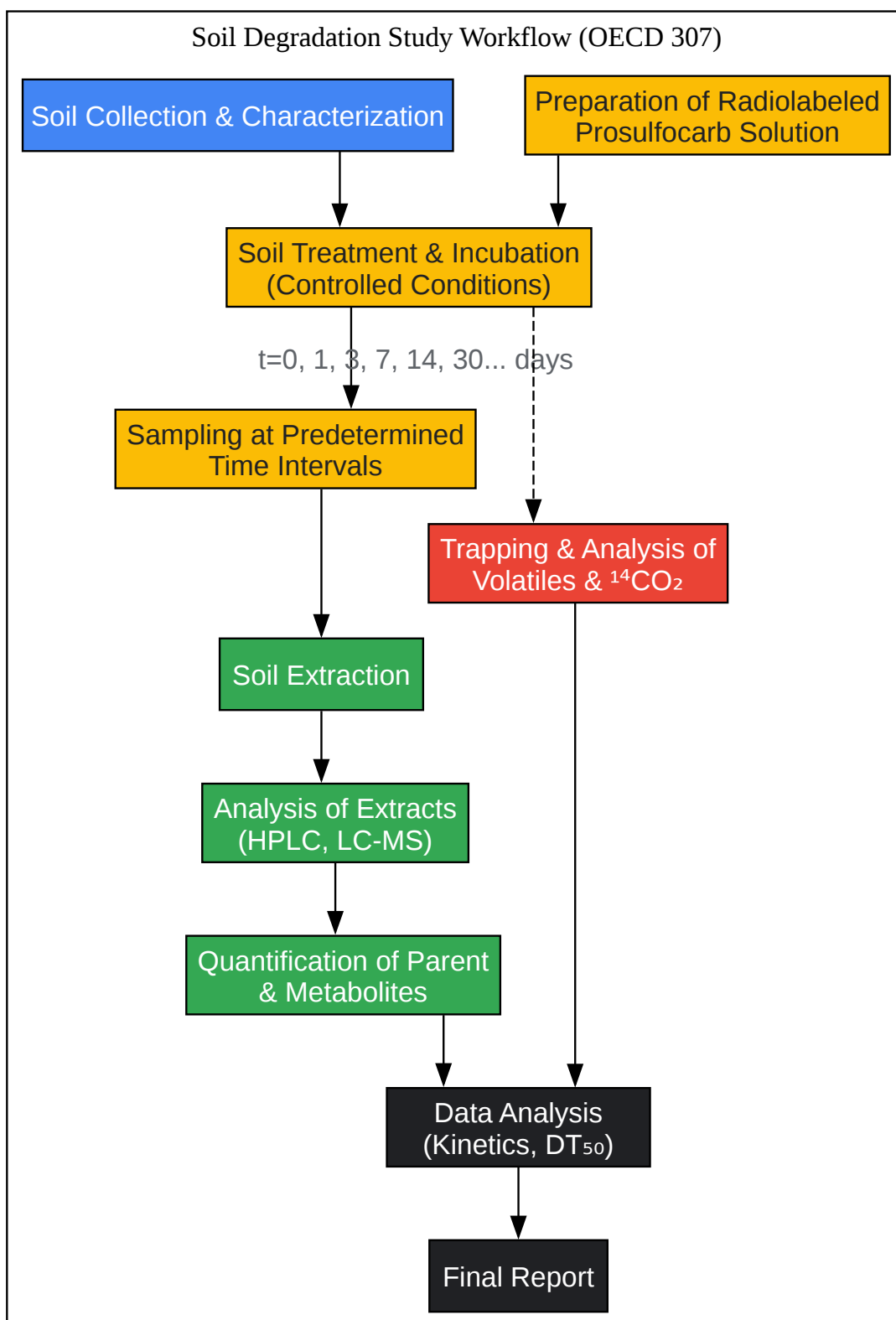
Visualizations

The following diagrams illustrate key aspects of **Prosulfocarb**'s mode of action and a typical experimental workflow for its environmental assessment.



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Caption: Mode of Action of **Prosulfocarb**: Inhibition of Very-Long-Chain Fatty Acid (VLCFA) Elongase.



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Caption: Experimental Workflow for a **Prosulfocarb** Soil Degradation Study.

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References

- 1. researchgate.net [researchgate.net]
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